

Introduction: A Key Intermediate in Modern Drug Discovery

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Compound of Interest

Compound Name: (3,5-Difluoro-4-nitrophenyl)methanol

CAS No.: 1123172-89-3

Cat. No.: B1425973

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(3,5-Difluoro-4-nitrophenyl)methanol is a fluorinated aromatic compound of significant interest to researchers and scientists in the field of drug development. Its unique structural features, including a nitro group and two fluorine atoms, make it a versatile building block for the synthesis of complex organic molecules. The presence of fluorine is a well-established strategy in medicinal chemistry to enhance the metabolic stability, binding affinity, and pharmacokinetic profile of drug candidates. This guide provides an in-depth technical overview of **(3,5-Difluoro-4-nitrophenyl)methanol**, covering its synthesis, characterization, and potential applications.

Chemical Identity and Physicochemical Properties

(3,5-Difluoro-4-nitrophenyl)methanol, also known as 3,5-Difluoro-4-nitrobenzyl alcohol, is identified by the CAS Number 1123172-89-3.^[1] Its molecular formula is $C_7H_5F_2NO_3$, corresponding to a molecular weight of 189.12 g/mol.^[1]

Table 1: Physicochemical Properties of **(3,5-Difluoro-4-nitrophenyl)methanol**

Property	Value	Source
IUPAC Name	(3,5-Difluoro-4-nitrophenyl)methanol	ChemScene
CAS Number	1123172-89-3	ChemScene[1]
Molecular Formula	C ₇ H ₅ F ₂ NO ₃	ChemScene[1]
Molecular Weight	189.12 g/mol	ChemScene[1]
Appearance	Predicted to be a solid	-
Solubility	Predicted to be soluble in organic solvents like methanol, ethanol, and dichloromethane	-
Storage	Store at room temperature in a dry, dark place under an inert atmosphere.	-

Proposed Synthesis of (3,5-Difluoro-4-nitrophenyl)methanol

A plausible and efficient method for the synthesis of **(3,5-Difluoro-4-nitrophenyl)methanol** is the reduction of the corresponding aldehyde, 3,5-difluoro-4-nitrobenzaldehyde. This transformation can be reliably achieved using a mild reducing agent such as sodium borohydride (NaBH₄).

Reaction Scheme

Caption: Proposed synthesis of **(3,5-Difluoro-4-nitrophenyl)methanol**.

Experimental Protocol

Materials:

- 3,5-Difluoro-4-nitrobenzaldehyde
- Sodium borohydride (NaBH₄)

- Methanol (MeOH), anhydrous
- Dichloromethane (DCM)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3,5-difluoro-4-nitrobenzaldehyde (1.0 eq) in anhydrous methanol (approximately 10 mL per gram of aldehyde).
- **Cooling:** Place the flask in an ice bath and stir the solution for 15 minutes to cool it to 0-5 °C.
- **Addition of Reducing Agent:** Slowly add sodium borohydride (1.1 eq) to the cooled solution in small portions over 30 minutes. Maintain the temperature below 10 °C during the addition.
- **Reaction Monitoring:** After the addition is complete, continue stirring the reaction mixture at 0-5 °C. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 1-2 hours).
- **Quenching:** Carefully quench the reaction by the slow, dropwise addition of deionized water while keeping the flask in the ice bath.
- **Solvent Removal:** Remove the methanol from the reaction mixture using a rotary evaporator.

- Extraction: To the remaining aqueous layer, add dichloromethane and transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Washing: Combine the organic layers and wash with saturated aqueous ammonium chloride solution (2 x 50 mL) followed by brine (1 x 50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **(3,5-Difluoro-4-nitrophenyl)methanol**.

Purification

The crude product can be purified by column chromatography on silica gel using a mixture of ethyl acetate and hexanes as the eluent. The fractions containing the pure product, as identified by TLC, are combined and the solvent is removed under reduced pressure to afford the purified **(3,5-Difluoro-4-nitrophenyl)methanol** as a solid.

Characterization of **(3,5-Difluoro-4-nitrophenyl)methanol**

Due to the lack of publicly available experimental spectra, the following characterization data is predicted based on the chemical structure and known spectroscopic trends for similar compounds.

Table 2: Predicted Spectroscopic Data for **(3,5-Difluoro-4-nitrophenyl)methanol**

Technique	Predicted Data
^1H NMR (400 MHz, CDCl_3)	δ 7.20-7.40 (m, 2H, Ar-H), 4.85 (s, 2H, CH_2), 2.50 (br s, 1H, OH)
^{13}C NMR (100 MHz, CDCl_3)	δ 160-165 (d, $J = 250\text{-}260$ Hz, C-F), 140-145 (t, $J = 10\text{-}15$ Hz, C- NO_2), 135-140 (C- CH_2OH), 110-115 (d, $J = 20\text{-}25$ Hz, C-H), 60-65 (CH_2OH)
FTIR (KBr, cm^{-1})	3400-3200 (br, O-H stretch), 3100-3000 (Ar C-H stretch), 1530 & 1350 (asymmetric and symmetric NO_2 stretch), 1600-1450 (Ar C=C stretch), 1200-1000 (C-F stretch)
Mass Spec. (EI)	m/z 189 (M^+), 172 (M-OH^+), 159 ($\text{M-CH}_2\text{O}^+$), 143 (M-NO_2^+)

Safety and Handling

Nitrated organic compounds should be handled with caution due to their potential for thermal instability and toxicity.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Ventilation: Work in a well-ventilated fume hood to avoid inhalation of any dust or vapors.
- Storage: Store in a cool, dry, and well-ventilated area away from heat and sources of ignition. Keep the container tightly closed.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Applications in Drug Discovery and Organic Synthesis

(3,5-Difluoro-4-nitrophenyl)methanol is a valuable intermediate for the synthesis of a variety of target molecules in drug discovery. The presence of the nitro group allows for further functionalization, such as reduction to an amine, which can then be used in a wide range of

coupling reactions to build more complex structures. The difluoro substitution pattern is particularly useful for modulating the electronic properties and metabolic stability of a molecule.

One notable application of a related compound, 3,5-difluoro-4-nitrobenzotrile, is as a precursor for PRDM9 inhibitors, showcasing the utility of this substitution pattern in developing targeted therapeutics.[5] The benzyl alcohol moiety of **(3,5-Difluoro-4-nitrophenyl)methanol** can be further modified, for example, by conversion to a leaving group for nucleophilic substitution reactions or by oxidation to an aldehyde for subsequent transformations.

Conclusion

(3,5-Difluoro-4-nitrophenyl)methanol is a key chemical intermediate with significant potential in medicinal chemistry and organic synthesis. This guide has provided a comprehensive overview of its properties, a plausible synthetic route, predicted characterization data, and safety considerations. As the demand for novel fluorinated compounds in drug discovery continues to grow, the importance of versatile building blocks like **(3,5-Difluoro-4-nitrophenyl)methanol** will undoubtedly increase.

References

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Sources

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